

# A Comprehensive Technical Guide to the Synthesis and Characterization of Irganox 1330

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

Irganox 1330, chemically known as 1,3,5-Trimethyl-2,4,6-tris(3,5-di-tert-butyl-4-hydroxybenzyl)benzene, is a high molecular weight, sterically hindered phenolic antioxidant. It is a highly effective stabilizer for organic materials such as plastics, synthetic fibers, and elastomers against thermo-oxidative degradation.[1][2][3][4][5] This technical guide provides a detailed overview of the synthesis and characterization of Irganox 1330, including experimental protocols, quantitative data, and workflow visualizations to support researchers and professionals in the field.

#### Introduction

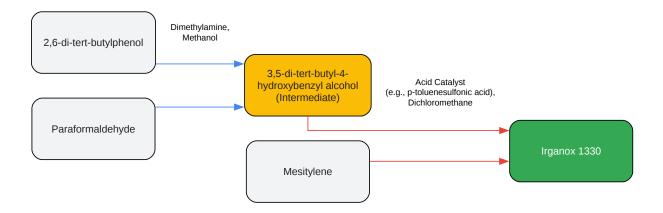
Irganox 1330 is a primary antioxidant that functions by interrupting the free-radical chain reactions that occur during the thermal processing and long-term aging of polymeric materials. Its sterically hindered phenolic groups are effective at scavenging peroxy radicals, thereby preventing the degradation of the polymer matrix. With a high molecular weight and low volatility, Irganox 1330 is particularly suitable for applications requiring high-temperature processing and long service life. Its CAS number is 1709-70-2, with a molecular formula of  $C_{54}H_{78}O_3$  and a molecular weight of approximately 775.2 g/mol .

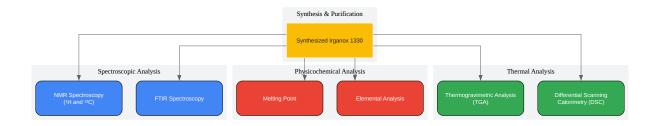
## **Synthesis of Irganox 1330**



The synthesis of Irganox 1330 can be achieved through a multi-step process. The most common method involves the reaction of 2,6-di-tert-butylphenol with formaldehyde to form a hydroxymethyl derivative, which is then reacted with mesitylene. An alternative approach involves the direct reaction of 3,5-di-tert-alkyl-4-hydroxybenzyl alcohol with mesitylene in the presence of an acid catalyst.

### **Synthesis Pathway**





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#### References

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